

What is Glyburide-d11 and its chemical structure

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Compound of Interest

Compound Name: Glyburide-d11

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An In-depth Technical Guide to Glyburide-d11

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Glyburide-d11**, a deuterated analog of the well-established anti-diabetic drug, Glyburide. This document details its chemical properties, structure, and primary applications in a research setting, with a focus on its role as an internal standard in pharmacokinetic and metabolic studies.

Introduction to Glyburide-d11

Glyburide-d11 is a stable isotope-labeled version of Glyburide, a second-generation sulfonylurea medication used to treat type 2 diabetes.[1][2] In **Glyburide-d11**, eleven hydrogen atoms on the cyclohexyl ring have been replaced with deuterium atoms. This isotopic labeling makes it an ideal internal standard for quantitative analysis of Glyburide in biological matrices using mass spectrometry-based techniques, such as liquid chromatography-mass spectrometry (LC-MS).[3] Its chemical and biological properties are virtually identical to those of Glyburide, but its increased mass allows for clear differentiation in a mass spectrometer.

Chemical Structure and Properties

The core chemical structure of **Glyburide-d11** is identical to that of Glyburide, with the exception of the deuterium labeling on the cyclohexyl group. This substitution of hydrogen with deuterium results in a higher molecular weight, which is the key feature for its use as an internal standard.

Chemical Structure of Glyburide:



Chemical Structure of **Glyburide-d11**:

The chemical structure of **Glyburide-d11** is the same as Glyburide, with the 11 hydrogen atoms on the cyclohexyl ring replaced by deuterium.

Table 1: Comparison of Chemical Properties

Property	Glyburide	Glyburide-d11
IUPAC Name	5-chloro-N-(2-(4-((cyclohexylcarbamoyl)sulfamoyl)phenyl)ethyl)-2-methoxybenzamide	5-chloro-N-(2-(4-(((cyclohexyl-d11)carbamoyl)amino)sulfonyl)phenyl)ethyl)-2-methoxybenzamide
CAS Number	10238-21-8	1189985-02-1[4]
Molecular Formula	C ₂₃ H ₂₈ ClN ₃ O ₅ S	C ₂₃ H ₁₇ D ₁₁ ClN ₃ O ₅ S[4]
Molecular Weight	494.00 g/mol	505.07 g/mol
Appearance	White or almost white crystalline powder	Solid

Mechanism of Action of the Parent Compound, Glyburide

As a sulfonylurea, Glyburide (and by extension, **Glyburide-d11**) lowers blood glucose levels primarily by stimulating insulin secretion from the pancreatic β -cells.[1][2] This action is dependent on the presence of functioning β -cells.

The signaling pathway for Glyburide's action is as follows:



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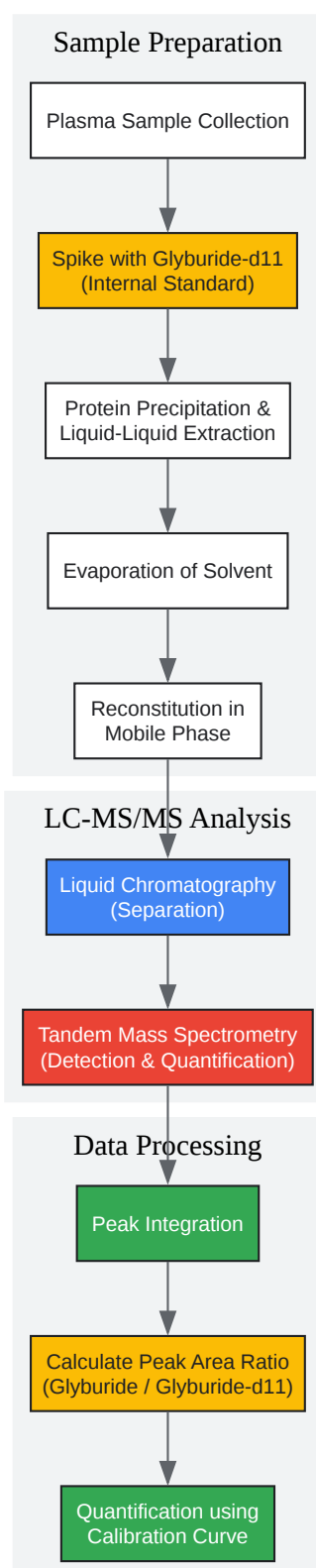
Caption: Glyburide Signaling Pathway in Pancreatic β -cells.

Experimental Applications and Protocols

The primary application of **Glyburide-d11** is as an internal standard in the quantitative analysis of Glyburide in biological samples. Its utility stems from its similar extraction and ionization properties to the unlabeled drug, while being distinguishable by its higher mass-to-charge ratio (m/z) in mass spectrometry.

Experimental Workflow for Glyburide Quantification

The following diagram illustrates a typical workflow for the quantification of Glyburide in a plasma sample using **Glyburide-d11** as an internal standard.



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Caption: Workflow for Glyburide quantification using **Glyburide-d11**.

Detailed Experimental Protocol: LC-MS/MS Quantification of Glyburide in Human Plasma

This protocol is a representative example and may require optimization for specific instrumentation and laboratory conditions.

1. Materials and Reagents:

- Glyburide analytical standard
- **Glyburide-d11** (internal standard)
- Human plasma (with anticoagulant)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)

2. Standard Solution Preparation:

- Prepare stock solutions of Glyburide and **Glyburide-d11** in methanol (e.g., 1 mg/mL).
- Prepare working standard solutions of Glyburide by serial dilution of the stock solution with methanol:water (1:1, v/v) to create a calibration curve (e.g., 1 to 500 ng/mL).
- Prepare a working solution of **Glyburide-d11** (e.g., 100 ng/mL) in methanol:water (1:1, v/v).

3. Sample Preparation:

- To 100 µL of plasma sample, add 10 µL of the **Glyburide-d11** working solution and vortex briefly.
- Add 300 µL of acetonitrile to precipitate proteins.

- Vortex for 1 minute and then centrifuge at 14,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.

4. LC-MS/MS Conditions:

- Liquid Chromatography:
 - Column: C18 column (e.g., 2.1 x 50 mm, 1.8 µm)
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in acetonitrile
 - Gradient: A suitable gradient to separate Glyburide from matrix components (e.g., start with 95% A, ramp to 5% A over 5 minutes).
 - Flow Rate: 0.3 mL/min
 - Injection Volume: 5 µL
- Mass Spectrometry (Triple Quadrupole):
 - Ionization Mode: Electrospray Ionization (ESI), Positive
 - Multiple Reaction Monitoring (MRM) Transitions:
 - Glyburide: e.g., m/z 494.2 → 369.1
 - **Glyburide-d11**: e.g., m/z 505.2 → 380.1
 - Optimize collision energy and other MS parameters for maximum signal intensity.

5. Data Analysis:

- Integrate the peak areas for both Glyburide and **Glyburide-d11**.

- Calculate the peak area ratio of Glyburide to **Glyburide-d11**.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the Glyburide standards.
- Determine the concentration of Glyburide in the unknown samples by interpolating their peak area ratios from the calibration curve.

Conclusion

Glyburide-d11 is an indispensable tool for researchers and drug development professionals engaged in the quantitative analysis of Glyburide. Its use as an internal standard ensures the accuracy and precision of analytical methods by compensating for variations in sample preparation and instrument response. This technical guide provides the fundamental information and a practical experimental framework for the effective utilization of **Glyburide-d11** in a laboratory setting.

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